

Essential Safety and Disposal Procedures for E 7820

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Compound of Interest

Compound Name: E 7820

Cat. No.: B1684016

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper handling and disposal of **E 7820**, a sulfonamide derivative and angiogenesis inhibitor. Adherence to these procedures is vital for laboratory safety and environmental protection.

E 7820 should be treated as a hazardous chemical.^[1] All handling and disposal must be conducted in accordance with institutional, local, state, and federal regulations. A complete Safety Data Sheet (SDS) should be consulted before use.^[1]

Immediate Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **E 7820**.
- **Avoid Contact:** Do not ingest, inhale, or allow contact with skin, eyes, or clothing.^[1]
- **Handling:** Wash hands thoroughly after handling.^[1]
- **Ventilation:** Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.

**Step-by-Step Disposal Protocol

- **Waste Identification and Segregation:**

- Properly identify all waste containing **E 7820**, including pure compound, solutions, and contaminated labware (e.g., pipette tips, vials, gloves).
- Segregate **E 7820** waste from non-hazardous waste and other incompatible chemical waste streams.
- Waste Collection and Containment:
 - Solid Waste: Collect solid **E 7820** waste in a clearly labeled, sealed, and puncture-resistant container.
 - Liquid Waste: Collect liquid waste containing **E 7820** in a designated, leak-proof, and sealed waste container. If dissolved in a solvent, the container must be compatible with that solvent.
 - Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the specific chemical name (**E 7820**) and any other components.
- Storage:
 - Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
 - Ensure containers are kept closed except when adding waste.
- Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Do not dispose of **E 7820** down the drain or in regular trash.

Quantitative Data for E 7820

The following table summarizes key quantitative data for **E 7820**, an angiogenesis inhibitor.

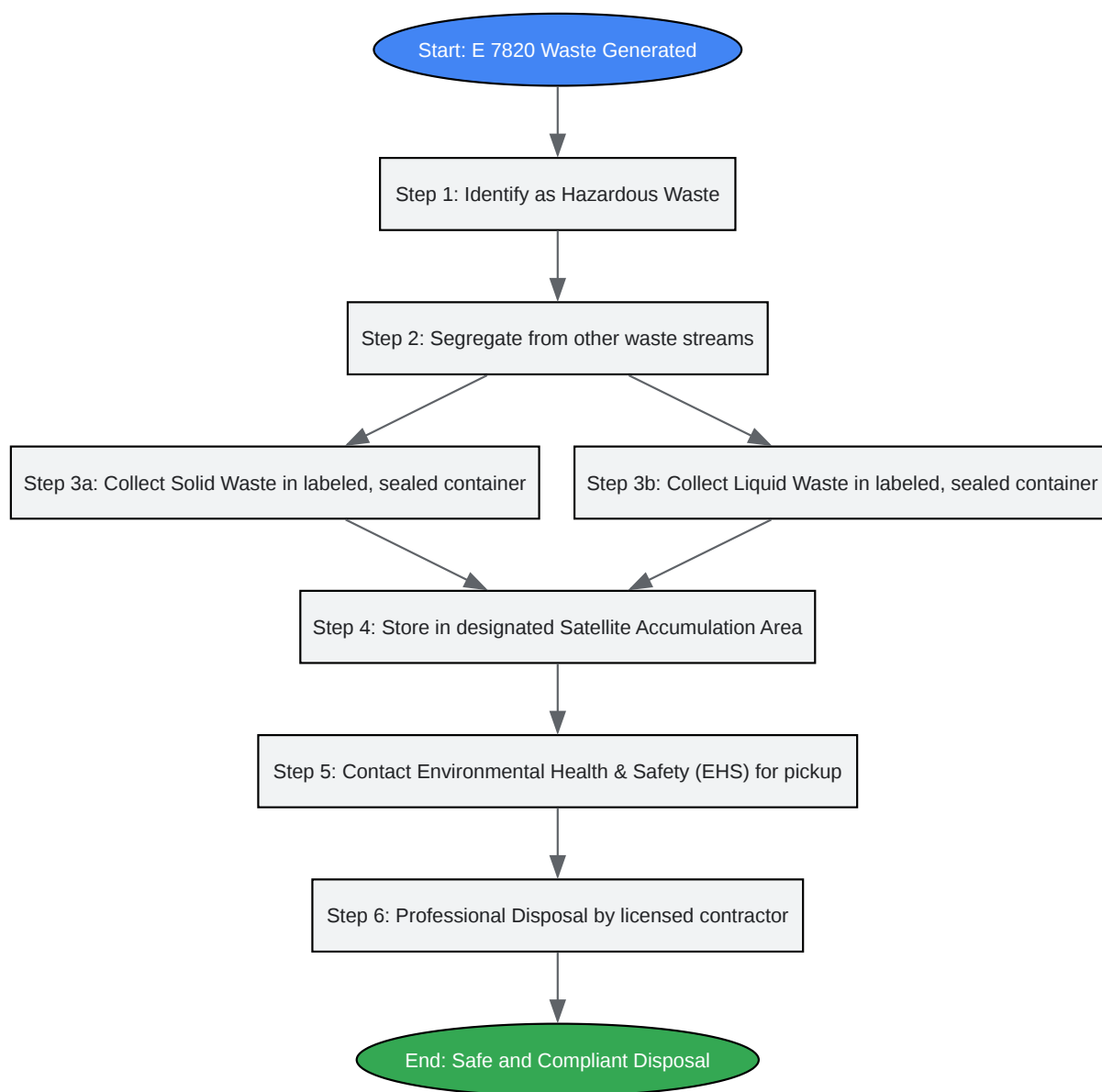
Property	Value	Solvent/Conditions
Molecular Weight	336.4 g/mol	N/A
Purity	≥98%	N/A
Solubility	~20 mg/mL	DMSO
~30 mg/mL	Dimethyl formamide (DMF)	
~0.2 mg/mL	1:4 solution of DMF:PBS (pH 7.2)	
IC ₅₀ (HUVEC Proliferation)	0.1 µg/mL	bFGF-stimulated
0.081 µg/mL	VEGF-stimulated	
IC ₅₀ (Tube Formation)	0.2 µg/mL	bFGF-stimulated
0.24 µg/mL	VEGF-stimulated	

Source: Cayman Chemical Product Information[1]

Experimental Protocols and Visualizations

Logical Workflow for Disposal of **E 7820**

The following diagram illustrates the procedural steps for the safe disposal of **E 7820** waste in a laboratory setting.

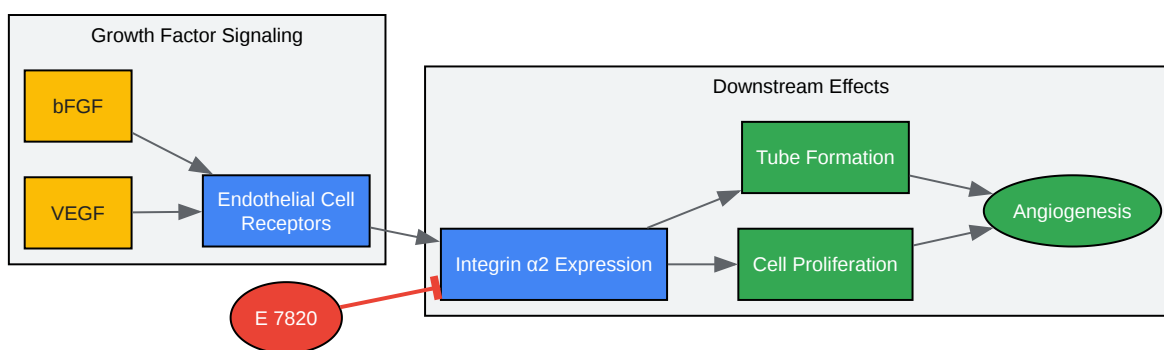


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Caption: Workflow for the proper disposal of **E 7820**.

Signaling Pathway Inhibition by **E 7820**

E 7820 acts as an angiogenesis inhibitor by suppressing the expression of integrin $\alpha 2$ on endothelial cells. This disrupts downstream signaling pathways stimulated by growth factors like VEGF and bFGF, ultimately inhibiting the proliferation and tube formation of endothelial cells, which are critical processes in the formation of new blood vessels.



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Caption: **E 7820**'s inhibitory effect on angiogenesis.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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